

Protocol for Esbiothrin Application in Mosquito Coil Testing

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Compound of Interest

Compound Name: *Esbiothrin*

Cat. No.: *B166119*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Esbiothrin, a synthetic pyrethroid insecticide, is a common active ingredient in mosquito coils due to its rapid knockdown effect on mosquitoes.[1][2] These application notes provide a standardized protocol for testing the efficacy of mosquito coils containing **Esbiothrin**, drawing from established methodologies such as those recommended by the World Health Organization (WHO).[3][4][5] The protocols outlined below are intended to ensure the generation of comparable and reliable data for product registration, labeling, and research purposes.[3][4][5]

Esbiothrin acts on the nervous system of insects by targeting sodium channels, leading to paralysis and death.[1] The efficacy of **Esbiothrin**-impregnated mosquito coils is primarily evaluated based on their ability to induce knockdown and mortality in target mosquito populations, as well as to inhibit biting.

Quantitative Data Summary

The following tables summarize the efficacy of **Esbiothrin** in mosquito coils based on data from various studies.

Table 1: Knockdown and Mortality Rates of **Esbiothrin** in Mosquito Coils

Esbiothrin Concentration (%)	Mosquito Species	Test Chamber Volume (m ³)	Observation Period (minutes)	Knockdown Rate (KT50/KT95 in min)	24-hour Mortality (%)	Reference
0.044	Aedes aegypti	0.034	-	Rapid Knockdown	-	[2][6]
0.099	Aedes aegypti	0.034	-	Rapid Knockdown	-	[2][6]
Not Specified	Anopheles gambiae s.l.	Experimental Huts	60	KT50: - / KT95: - (73.3% knockdown)	83	[7]
0.03% (Deltamethrin for comparison)	Aedes albopictus	WHO Tube	60	KDT50: 19.8-81.5 / KDT95: 56.2-306.7	-	[8]

Table 2: Biting Inhibition and Repellency of **Esbiothrin** Coils

Esbiothrin Concentration (%)	Mosquito Species	Test Condition	Biting Inhibition (%)	Protection from Alighting (%)	Reference
0.044	Aedes aegypti	Laboratory	71	74	[2] [6]
0.099	Aedes aegypti	Laboratory	94	84	[2] [6]
Not Specified	Anopheles gambiae s.l.	Field (Experimental Huts)	-	85.4 (Repellency)	[7]
Blank Coil (No Pyrethroid)	Aedes aegypti	Laboratory	10	39	[2] [6]

Experimental Protocols

Laboratory Bioassay: Glass Chamber Test

This protocol is adapted from WHO guidelines for testing household insecticide products.[\[3\]](#)[\[5\]](#)

Objective: To determine the knockdown and mortality rates of mosquitoes exposed to **Esbiothrin**-containing mosquito coils in a controlled laboratory setting.

Materials:

- Glass chamber (e.g., Peet-Grady chamber, approximately 5.8 m³)[\[9\]](#)
- Mosquito coils containing a known concentration of **Esbiothrin** and control coils (without active ingredient)
- Cages for holding mosquitoes
- Sugar solution (10%) on a cotton pad
- Aspirator

- Stopwatch
- Temperature and humidity data logger
- Test mosquitoes: 2-5 day old, non-blood-fed female mosquitoes of a susceptible laboratory strain (e.g., *Aedes aegypti*, *Anopheles gambiae*, or *Culex quinquefasciatus*)

Procedure:

- Acclimatization: Maintain the test chamber at a constant temperature (e.g., $28 \pm 3^{\circ}\text{C}$) and relative humidity (e.g., 60-80%).[\[9\]](#)
- Mosquito Release: Release a known number of mosquitoes (e.g., 25-50) into the test chamber and allow them to acclimatize for at least 30 minutes.
- Coil Ignition: Light the test coil and place it on a non-flammable holder in the center of the chamber.
- Exposure: Expose the mosquitoes to the smoke for a specified period (e.g., 60 or 120 minutes).[\[9\]](#)
- Knockdown Assessment: Record the number of knocked-down mosquitoes at regular intervals (e.g., every 5 or 10 minutes) during the exposure period.[\[8\]](#)[\[9\]](#)
- Post-Exposure: After the exposure period, ventilate the chamber and transfer all mosquitoes (knocked-down and active) to a clean recovery cage using an aspirator.
- Mortality Assessment: Provide the mosquitoes with a 10% sugar solution and hold them for 24 hours under the same temperature and humidity conditions. Record the number of dead mosquitoes after 24 hours.
- Control Test: Repeat the procedure using a control coil without **Esbiothrin**. If mortality in the control group exceeds 20%, the test should be repeated.[\[9\]](#)
- Data Analysis: Calculate the knockdown time 50% and 95% (KT50 and KT95) using probit analysis. Correct the mortality data using Abbott's formula if the control mortality is between 5% and 20%.[\[9\]](#)

Abbott's Formula: Corrected Mortality (%) = $[(X - Y) / (100 - Y)] * 100$ Where: X = % mortality in the treated group Y = % mortality in the control group

Field Bioassay: Experimental Hut Trial

This protocol is a summary of field evaluation methods for mosquito coils.[\[10\]](#)

Objective: To evaluate the efficacy of **Esbiothrin** mosquito coils in a semi-field setting that simulates a real-world environment.

Materials:

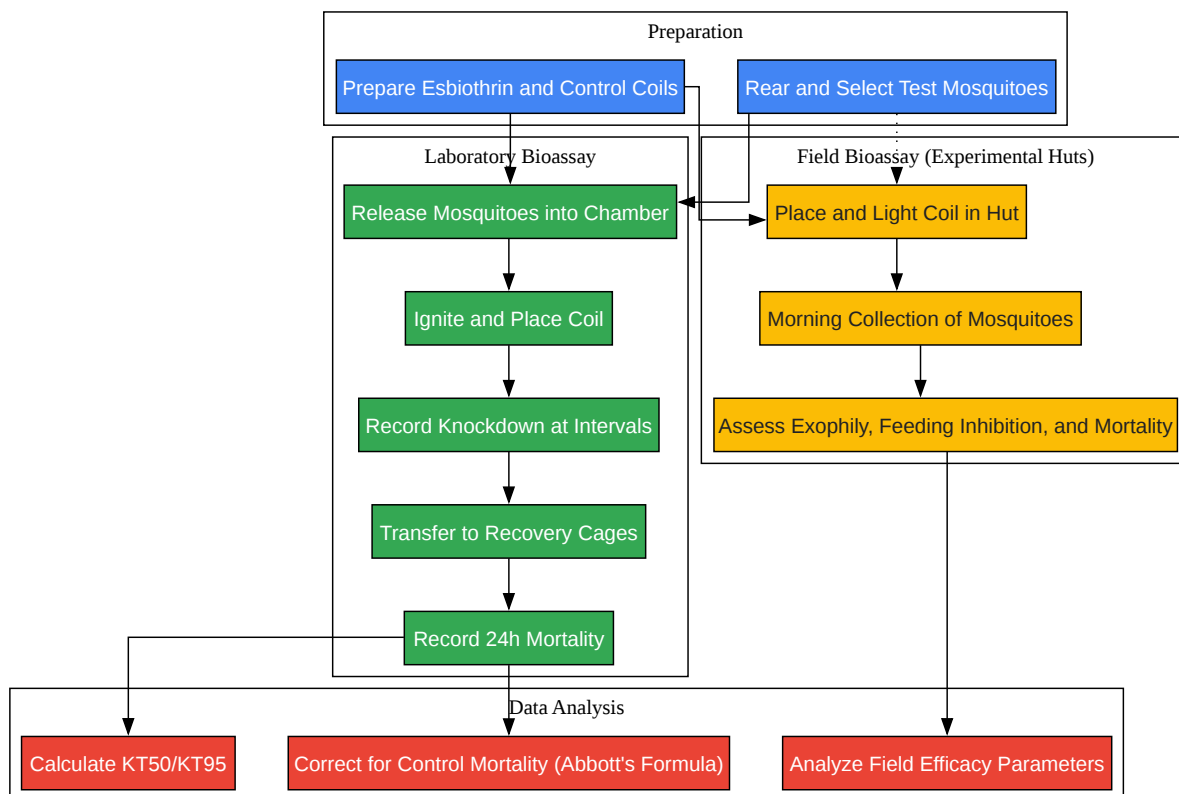
- Experimental huts of a standard design (e.g., East African design)
- Mosquito coils with and without **Esbiothrin**
- Human volunteers (for mosquito attraction, with appropriate ethical clearance)
- Mosquito traps (e.g., verandah and window traps)
- Aspirator
- Cages for holding collected mosquitoes

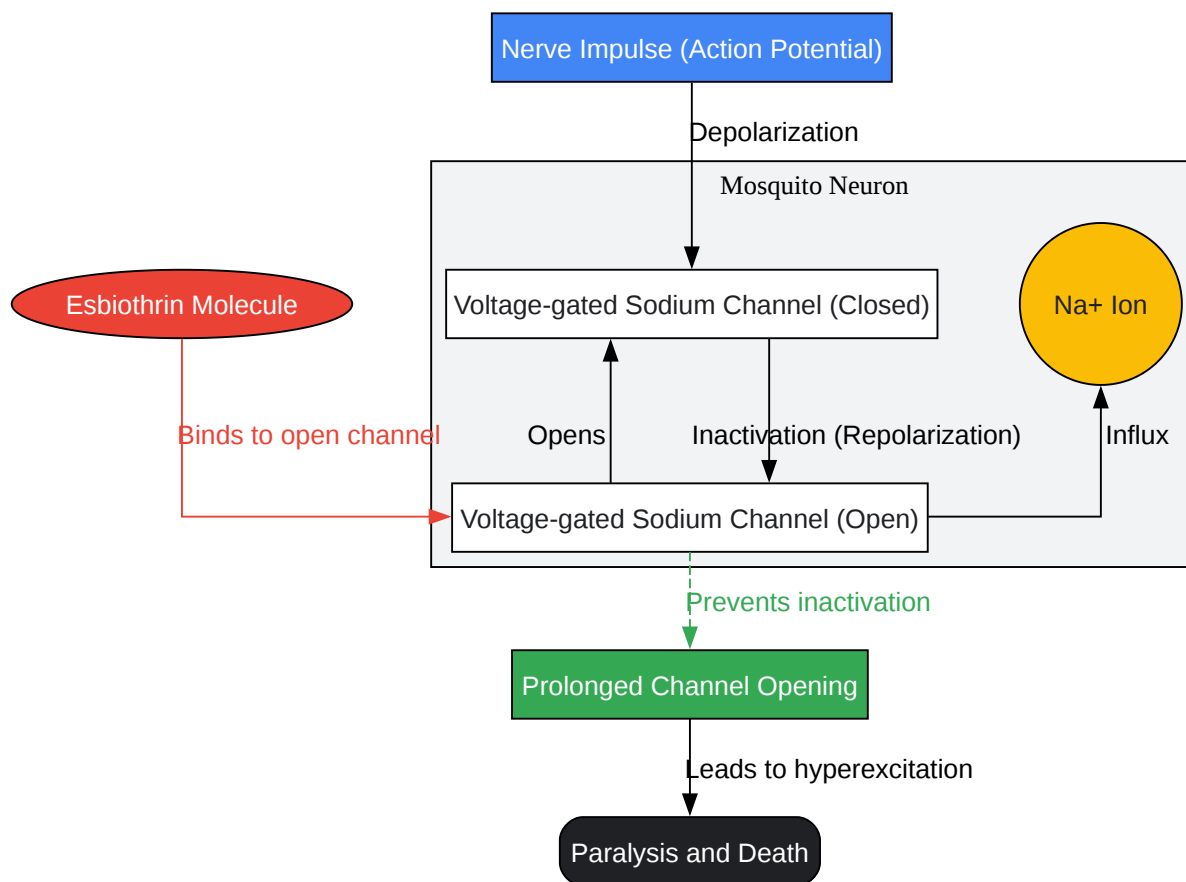
Procedure:

- Hut Preparation: Ensure the experimental huts are in good repair and standardized.
- Volunteer Recruitment: Recruit volunteers to sleep in the huts under insecticide-treated or untreated nets (depending on the study design) to attract mosquitoes.
- Coil Placement: Place the mosquito coil on a holder in the center of the hut and light it at dusk.
- Mosquito Collection: In the morning, collect all mosquitoes from inside the hut (floors, walls, ceiling, bed net) and from the verandah and window traps.
- Data Recording: Categorize the collected mosquitoes by species and status (unfed, blood-fed, gravid) and location of collection (room, verandah trap, window trap).

- **Mortality Assessment:** Hold the collected live mosquitoes for 24 hours with access to a sugar solution to determine delayed mortality.
- **Rotation:** Rotate the treatments (different coils and control) among the huts on subsequent nights to avoid any bias due to hut position.
- **Data Analysis:** Calculate the following parameters:
 - **Induced Exophily:** The proportion of mosquitoes collected in the verandah and window traps of the treated hut compared to the control hut.
 - **Feeding Inhibition:** The reduction in the proportion of blood-fed mosquitoes in the treated hut compared to the control hut.
 - **Mortality:** The 24-hour mortality rate of the collected mosquitoes.

Visualizations





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